

# Technical Monograph: Cyclopentanone-2,2,5,5-d<sub>4</sub>

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## Compound of Interest

Compound Name: Cyclopentanone-2,2,5,5-d<sub>4</sub>

CAS No.: 3997-89-5

Cat. No.: B1602664

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CAS No: 3997-89-5 | Formula: C<sub>5</sub>H<sub>4</sub>D<sub>4</sub>O | Isotopic Purity: ≥98 atom % D<sup>[1][2][3]</sup>

## Introduction: Beyond the Solvent

**Cyclopentanone-2,2,5,5-d<sub>4</sub>** is not merely a solvent; it is a precision tool in structural biology and organic synthesis. While it shares the flammability and irritant profile of its non-deuterated parent, its value lies in its isotopic enrichment at the alpha-carbon positions.

For the researcher, the safety profile of this compound is dual-natured:

- Personnel Safety: Managing flammability and tissue irritation.<sup>[4]</sup>
- Data Safety: Preventing the thermodynamic inevitability of H/D back-exchange.

This guide synthesizes standard safety protocols with the rigorous handling required to maintain isotopic integrity, specifically addressing the kinetic isotope effect (KIE) and NMR simplification applications.

## Physicochemical Profile

The deuteration of the alpha-carbons significantly alters the mass density without drastically changing the boiling point or refractive index compared to the proteo-analog.

Property	Cyclopentanone-2,2,5,5-d4	Cyclopentanone (Proteo)	Significance
Molecular Weight	88.14 g/mol	84.12 g/mol	Mass spectrometry shift (M+4)
Boiling Point	130–131 °C	130.6 °C	Standard distillation protocols apply
Density (25°C)	0.996 g/mL	0.951 g/mL	Critical: Heavier phase in aqueous extractions
Flash Point	30 °C (86 °F)	26 °C (79 °F)	Flammable Liquid (Cat 3)
Refractive Index	1.437	1.436	Verification of purity
Solubility	Organic solvents	Organic solvents	Hygroscopic (miscible with water)

## Hazard Identification & Toxicology

Signal Word:WARNING

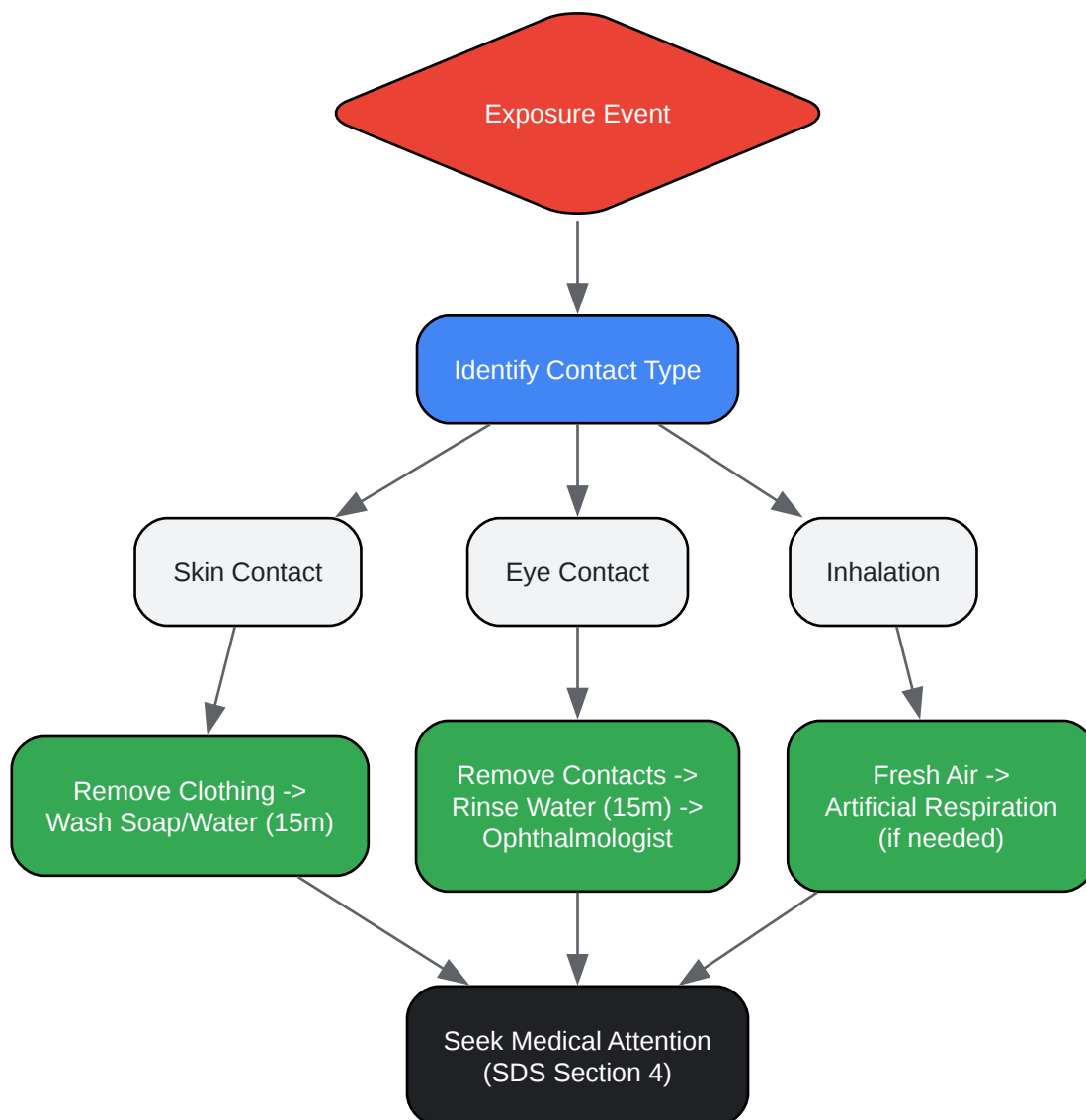
The primary hazards are flammability and local tissue irritation.[3][4] Unlike halogenated solvents, it does not possess high systemic toxicity, but it is a potent defatting agent.

### GHS Classifications[3][5][6]

- Flammable Liquids (Category 3): H226 - Flammable liquid and vapor.[3][4][7]
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[3][4]
- Serious Eye Damage/Irritation (Category 2A): H319 - Causes serious eye irritation.[4][7]

### Exposure Response Logic

The following workflow dictates the immediate response to exposure events.



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Figure 1: Immediate response protocols for **Cyclopentanone-2,2,5,5-d4** exposure. Speed is critical to prevent dermatitis and corneal damage.

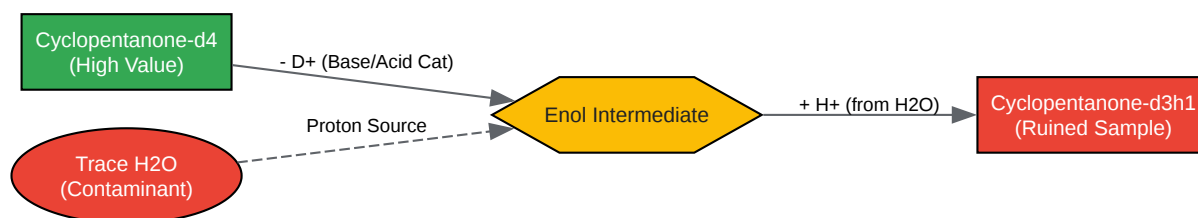
## Critical Handling: Isotopic Integrity

The Hidden Hazard: Proton Exchange While safety is paramount, the financial and scientific risk of handling this compound is moisture-induced isotopic dilution. The deuterium atoms at the 2,2,5,5 positions are alpha to a carbonyl group. In the presence of trace moisture (H<sub>2</sub>O)

and any base/acid catalyst, these positions undergo rapid keto-enol tautomerism, exchanging D for H.

## The Mechanism of Loss

If the bottle is left uncapped in humid air, the following degradation occurs:



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Figure 2: Thermodynamic pathway of isotopic degradation. The alpha-protons are acidic (pKa ~16.7), making exchange facile in non-anhydrous conditions.

## Protocol: The "Dry-Chain" Method

To preserve the  $\geq 98$  atom % D purity, follow this strict handling protocol:

- Storage: Store under an inert atmosphere (Argon or Nitrogen) in a desiccator. Tape the cap with Parafilm.
- Transfer:
  - Preferred: Use a cannula transfer or syringe technique inside a glovebox.
  - Acceptable: Use a gas-tight syringe flushed with dry nitrogen. Never pour directly from the bottle into an open vessel in high humidity.
- Glassware: All receiving glassware must be oven-dried ( $>120^{\circ}\text{C}$ ) for at least 2 hours prior to use.

## Spectroscopic & Synthetic Applications

Researchers utilize **Cyclopentanone-2,2,5,5-d4** primarily to simplify NMR spectra or to study reaction mechanisms.

1. NMR Simplification: In proton NMR of cyclopentanone derivatives, the alpha-protons often couple with beta-protons, creating complex multiplets. Using the d4 variant removes the alpha-proton signals and the associated J-coupling, collapsing beta-proton signals into cleaner peaks.

2. Kinetic Isotope Effect (KIE): Because the C-D bond is stronger than the C-H bond (due to lower zero-point energy), this compound is used to determine if the breaking of the alpha-C-H bond is the rate-determining step in a reaction (e.g., alpha-halogenation or aldol condensation).

3. Metabolic Stability: In drug discovery, incorporating deuterium at metabolic "hotspots" (like the alpha-carbon of a ketone) can slow down metabolism by Cytochrome P450 enzymes, potentially extending the half-life of a drug candidate.

## Emergency Response (Fire & Spills)

Scenario	Protocol
Fire Extinguishing Media	Dry Sand, Alcohol-Resistant Foam, CO <sub>2</sub> . Do NOT use a solid water jet; it may scatter the burning liquid.
Specific Fire Hazards	Vapors are heavier than air and may travel to ignition sources. Combustion generates Carbon Oxides (CO, CO <sub>2</sub> ).
Spill Cleanup	1. Eliminate all ignition sources (No smoking/flares). 2. Absorb with inert material (vermiculite/sand). 3. Do not use combustible materials like sawdust. 4. Dispose of as hazardous organic waste (Halogen-free).

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 16213326, **Cyclopentanone-2,2,5,5-d4**. Retrieved January 28, 2026 from [[Link](#)]

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## Sources

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